

Application Notes and Protocols for the Analytical Detection of Isodiazinon

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Compound of Interest

Compound Name: *Isodiazinon*

Cat. No.: *B1194333*

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These application notes provide detailed methodologies for the detection and quantification of **Isodiazinon** (Diazinon), a widely used organophosphate insecticide. The following sections include summaries of quantitative data from various analytical methods, step-by-step experimental protocols, and graphical representations of the workflows. The primary techniques covered are Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), and Enzyme-Linked Immunosorbent Assay (ELISA).

Quantitative Data Summary

The selection of an appropriate analytical method depends on factors such as the sample matrix, required sensitivity, and the nature of the analysis (quantitative vs. screening). The following tables summarize the performance of different methods for **Isodiazinon** detection across various sample types.

Table 1: Gas Chromatography-Mass Spectrometry (GC-MS) Methods

Sample Matrix	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
Human Plasma	LLE, GC-MS	5 µg/L	2 µg/L	22.8 - 31	[1] [2]
Human Blood	SPE, GC-NPD/GC-MS	-	-	87.92	[3]
Human Urine	SPE/LLE, GC-MSD	0.01 ng	0.5 - 1.0 µg/L	100.8 - 101.3	[4]
Human Urine	GC-MS/MS	0.60 ng/mL	5 ng/mL	-	[5]
Surface Water	GC-Ion Trap MS	0.0005 ppb	-	-	[3]
Water	Isotope Dilution GC/MS (SIM)	-	-	89 (at 1 ppb)	[3]
Water	GC/NPD	20 pg/L	-	>95	[4]
Soil	Isotope Dilution GC/MS (SIM)	-	-	103 (at 20 ppb)	[3]
Soil	Headspace SPME, GC-FID	28.6 ng/g	-	-	[6]
Air	GC/MS	55 ng/m ³	-	73	[3] [4]
Cow's Milk	LLE, GC-FPD	10 ppb	-	89	[3]
Eggs	LLE, SPE, GC-FPD	1 ppb	-	93	[3]
Animal Fat	Sweep Co-distillation, GC-FPD	-	-	90	[4]

Bovine Liver & Rumen	GPC, SPE, GC-FPD	0.01-0.05 µg/g	-	88 - 95	[4]
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Table 2: High-Performance Liquid Chromatography (HPLC) Methods

Sample Matrix	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
Environmental Water	LLE, HPLC-UV	0.5 µg/L	-	-	[3]
Drinking Water	SPE, HPLC-UV	30 µg/L	-	-	[4]
Rat Plasma & Urine	SPE, HPLC-UV	50 - 150 ng/mL	100 - 200 ng/mL	73.1 - 86.3	[7]
Water and Soil	SPE, HPLC-UV/DAD	20 - 100 ng/L (water)	-	>80 (water), 95-104 (soil)	[8]

Table 3: Immunoassay (ELISA) Methods

Sample Matrix	Method	IC ₅₀	Limit of Detection (LOD)	Recovery (%)	Reference
Vegetables (Cucumber, Cabbage, Lettuce)	icELISA	0.58 ng/mL	8 pg/mL	92.6 - 125.4	[9]
Surface Water	Commercial ELISA Kit	-	0.0159 µg/L	80.3 - 103.5	[10] [11]

Experimental Protocols

The following protocols provide detailed, step-by-step procedures for the analysis of **Isodiazinon**.

Protocol 1: Isodiazinon Analysis in Water by Solid-Phase Extraction and GC-MS

This protocol is suitable for the determination of **Isodiazinon** in environmental water samples.

1. Sample Preparation: Solid-Phase Extraction (SPE)

- Materials: C18 SPE cartridges, vacuum manifold, collection vials, methanol (HPLC grade), ethyl acetate, deionized water.
- Procedure:
 - Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of ethyl acetate followed by 5 mL of methanol, and then 10 mL of deionized water. Do not allow the cartridge to go dry.
 - Sample Loading: Pass 500 mL of the water sample through the conditioned cartridge at a flow rate of approximately 5-10 mL/min.
 - Cartridge Washing: Wash the cartridge with 5 mL of deionized water to remove interfering polar compounds.
 - Cartridge Drying: Dry the cartridge under vacuum for 10-15 minutes.
 - Elution: Elute the retained **Isodiazinon** with 5 mL of ethyl acetate into a collection vial.
 - Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in 1 mL of hexane for GC-MS analysis.

2. Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Conditions:

- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Injector Temperature: 250°C.
- Injection Volume: 1 µL (splitless mode).
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Temperature Program: Initial temperature of 80°C, hold for 1 min, ramp to 280°C at 10°C/min, and hold for 5 min.
- MS Conditions:
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor (m/z): 304 (quantification), 179, 137 (confirmation).

Protocol 2: Isodiazinon Analysis in Biological Fluids by Liquid-Liquid Extraction and HPLC-UV

This protocol is suitable for the quantification of **Isodiazinon** in samples such as plasma or urine.^[7]

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- Materials: Centrifuge tubes, vortex mixer, centrifuge, dichloromethane, propan-2-ol, heptane, sodium sulfate (anhydrous).
- Procedure:
 - To 1 mL of plasma or urine in a centrifuge tube, add 5 mL of a dichloromethane/propan-2-ol/heptane solvent mixture.

- Vortex the mixture for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes to separate the phases.
- Transfer the upper organic layer to a clean tube.
- Dry the organic extract by passing it through a small column of anhydrous sodium sulfate.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 500 µL of the HPLC mobile phase.

2. Instrumental Analysis: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

- Instrumentation: An HPLC system with a UV detector.
- HPLC Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).[\[12\]](#)
 - Mobile Phase: Acetonitrile and water (pH 3.0, adjusted with acetic acid) in a gradient elution.[\[7\]](#)
 - Gradient Program: Start with 1% acetonitrile, increase to 55% over 6 minutes, then to 80% at 11 minutes. Return to initial conditions at 13 minutes and re-equilibrate for 3 minutes.[\[7\]](#)
 - Flow Rate: 1.0 - 1.5 mL/min.[\[7\]](#)
 - Column Temperature: 30°C.
 - Detection Wavelength: 250 nm.[\[12\]](#)
 - Injection Volume: 20 µL.

Protocol 3: Screening of Isodiazinon in Vegetable Samples by Indirect Competitive ELISA (icELISA)

This protocol provides a general workflow for the rapid screening of **Isodiazinon** in food matrices.^[9]

1. Sample Preparation

- Materials: Homogenizer/blender, centrifuge, methanol, phosphate-buffered saline (PBS).
- Procedure:
 - Homogenize 10 g of the vegetable sample with 20 mL of methanol.
 - Centrifuge the homogenate at 5000 rpm for 10 minutes.
 - Collect the supernatant and dilute it 1:10 with PBS for analysis.

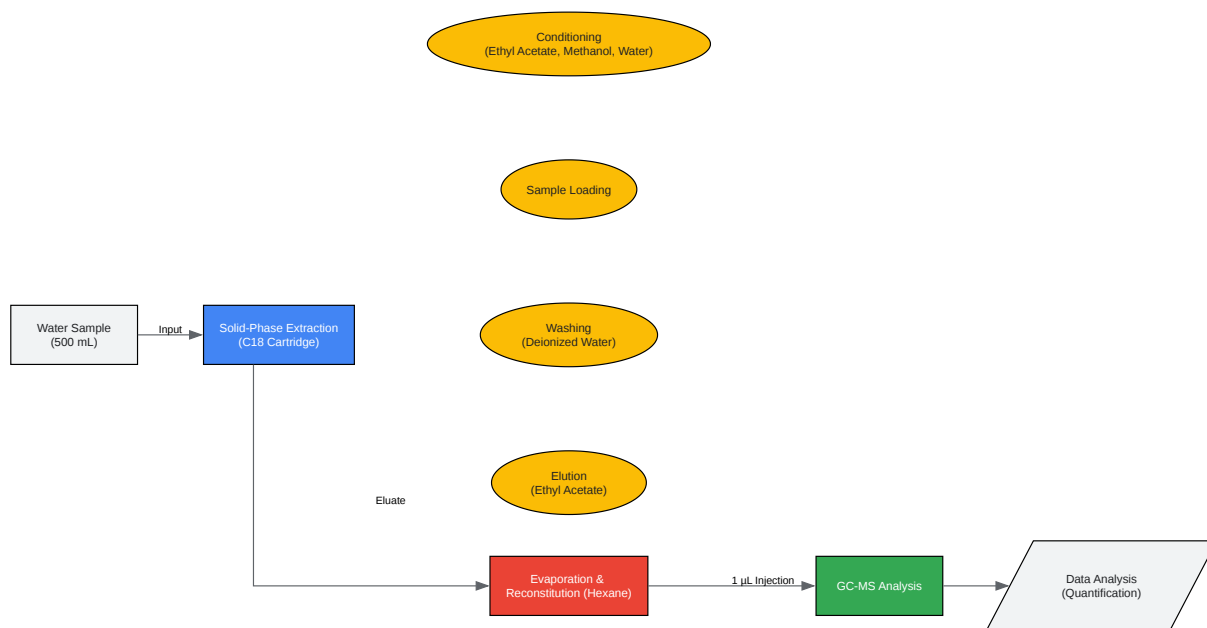
2. Immunoassay Procedure

- Materials: 96-well microtiter plates coated with **Isodiazinon** hapten-protein conjugate, **Isodiazinon** monoclonal antibody, goat anti-mouse IgG-HRP conjugate, TMB substrate solution, stop solution (e.g., 2M H₂SO₄), plate reader.
- Procedure:
 - Competitive Binding: Add 50 µL of the diluted sample extract and 50 µL of the **Isodiazinon** monoclonal antibody to each well of the coated microtiter plate. Incubate for 30 minutes at 37°C.
 - Washing: Wash the plate 3-5 times with a washing buffer (e.g., PBS with 0.05% Tween 20).
 - Secondary Antibody Incubation: Add 100 µL of goat anti-mouse IgG-HRP conjugate to each well and incubate for 30 minutes at 37°C.
 - Washing: Repeat the washing step.
 - Substrate Reaction: Add 100 µL of TMB substrate solution to each well and incubate in the dark for 15 minutes at room temperature.

- Stopping the Reaction: Add 50 μ L of the stop solution to each well.
- Measurement: Read the absorbance at 450 nm using a microplate reader. The concentration of **Isodiazinon** is inversely proportional to the absorbance.

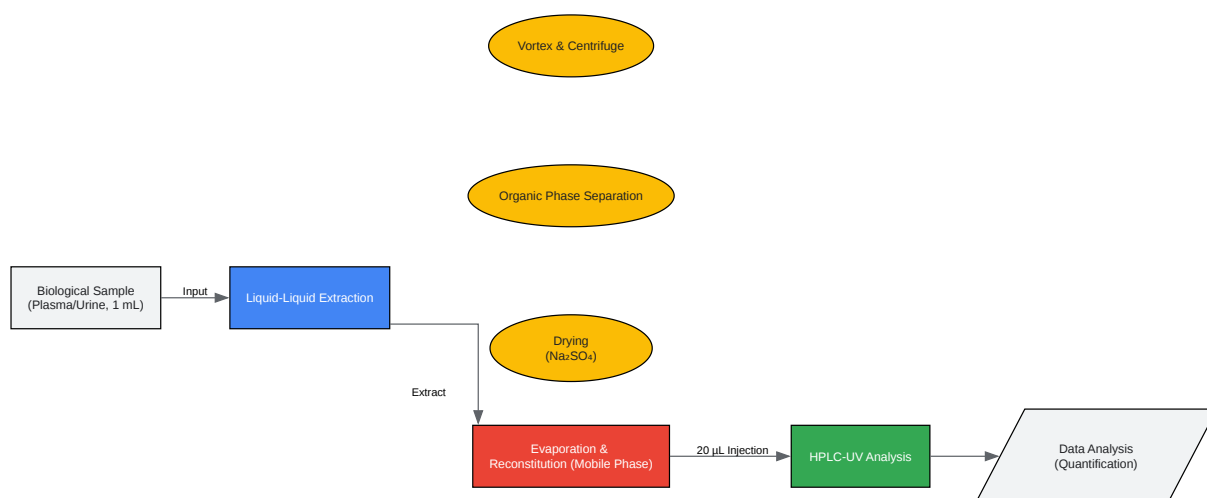
Visualized Workflows

The following diagrams illustrate the experimental workflows for the analytical methods described above.



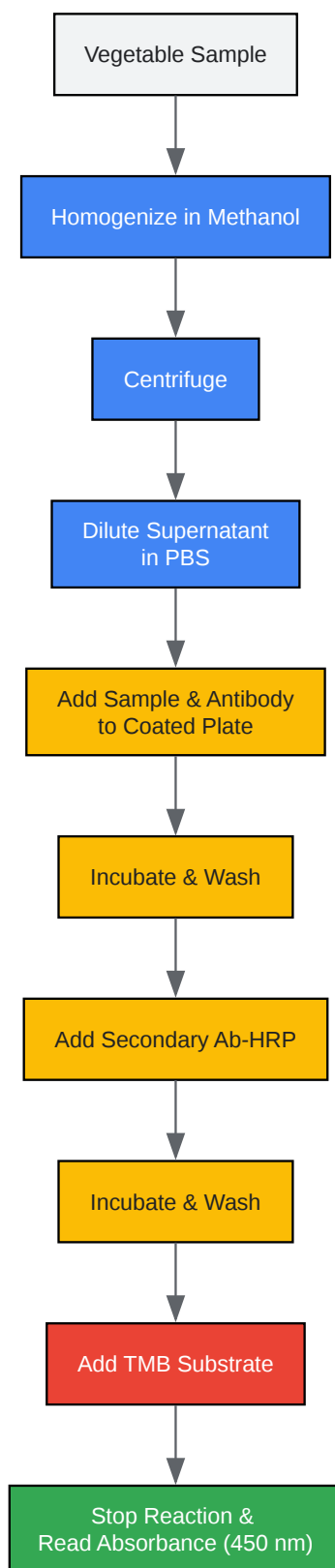
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Caption: Workflow for **Isodiazinon** analysis in water by SPE and GC-MS.



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Caption: Workflow for **Isodiazinon** analysis in biological fluids by LLE and HPLC-UV.



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Caption: Workflow for **Isodiazinon** screening in vegetables by icELISA.

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References

- 1. A selective method for quantification of diazinon in human plasma by GC-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. stm.cairn.info [stm.cairn.info]
- 3. ANALYTICAL METHODS - Toxicological Profile for Diazinon - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- 5. Assessing Diazinon Exposure: A GC-MS/MS Validation Study of BChE Measurement by Point-of-Care Testing and Enzyme Multiplied Immunoassay Technique - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. academic.oup.com [academic.oup.com]
- 8. researchgate.net [researchgate.net]
- 9. Monoclonal antibody-based icELISA for the screening of diazinon in vegetable samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Evaluation and validation of a commercial ELISA for diazinon in surface waters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. HPLC Analysis of Diazinon | SIELC Technologies [sielc.com]
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